

# Application Notes and Protocols for Preparing Autac4 Stock Solution with DMSO

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## Compound of Interest

Compound Name: Autac4

Cat. No.: B8146247

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## Introduction

**Autac4** is a potent and specific autophagy-targeting chimera (AUTAC) designed for the targeted degradation of mitochondria through the process of mitophagy.[1][2][3] It is a valuable tool for researchers studying mitochondrial dysfunction, neurodegenerative diseases, and other age-related pathologies.[4] **Autac4** is a bifunctional molecule composed of a ligand that binds to the translocator protein (TSPO) on the outer mitochondrial membrane and a guanine tag. This dual functionality facilitates the labeling of mitochondria for recognition by the autophagy machinery, leading to their selective clearance.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Autac4** stock solutions using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the compound's stability, solubility, and optimal performance in downstream applications.

## Physicochemical Properties and Solubility Data

A summary of the key physicochemical properties of **Autac4** is presented below. This information is essential for accurate stock solution preparation and experimental design.

Property	Data	Reference(s)
Molecular Weight (M.Wt)	869.97 g/mol (variations of 869.96 and 868.98 have been noted)	
Molecular Formula	C43H48FN9O8S	
CAS Number	2267315-04-6	
Appearance	White to light yellow solid	
Purity	≥98%	
Solubility in DMSO	Up to 20 mM. Another source indicates up to 195.41 mM (170 mg/mL) with sonication.	

## Experimental Protocols

### Required Materials

- **Autac4** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO) of high purity (newly opened bottle recommended)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips
- Water bath (optional, for gentle warming)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Protocol for Preparing a 10 mM Autac4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for laboratory research. Calculations can be adjusted as needed for different desired concentrations.

- **Pre-weighing Preparations:** Before handling the compound, ensure you are wearing appropriate PPE. It is advisable to work in a chemical fume hood.
- **Weighing Autac4:** Accurately weigh 1 mg of **Autac4** powder into a sterile microcentrifuge tube.
- **Calculating DMSO Volume:** Use the following formula to calculate the volume of DMSO required:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

For a 10 mM stock solution from 1 mg of **Autac4**:

- Mass = 0.001 g
- Concentration = 0.010 mol/L
- Molecular Weight = 869.97 g/mol

$$\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 869.97 \text{ g/mol}) = 0.00011495 \text{ L}$$

- Volume (μL) = 114.95 μL (approximately 115 μL)
- **Dissolution:** a. Add the calculated volume (115 μL) of sterile DMSO to the microcentrifuge tube containing the **Autac4** powder. b. Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. c. Visually inspect the solution against a light source to ensure there are no visible particles. d. If dissolution is difficult, gentle warming in a 37°C water bath for a few minutes, followed by vortexing, can aid the process. Note that one source suggests sonication may be required for very high concentrations.

- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. b. Clearly label each aliquot with the compound name, concentration, date, and your initials. c. For long-term storage (up to 6 months), store the aliquots at -80°C. d. For short-term storage (up to 1 month), store at -20°C, protected from light.

## DMSO Volume Calculation Table for Autac4 Stock Solutions

The following table provides pre-calculated DMSO volumes to achieve various stock concentrations from different starting masses of **Autac4** (based on M.Wt = 869.97 g/mol ).

Mass of Autac4	For 1 mM Stock	For 5 mM Stock	For 10 mM Stock	For 20 mM Stock
1 mg	1.15 mL	230 µL	115 µL	57.5 µL
5 mg	5.75 mL	1.15 mL	575 µL	287.4 µL
10 mg	11.49 mL	2.30 mL	1.15 mL	574.7 µL

## Guidelines for Use in Cell-Based Assays

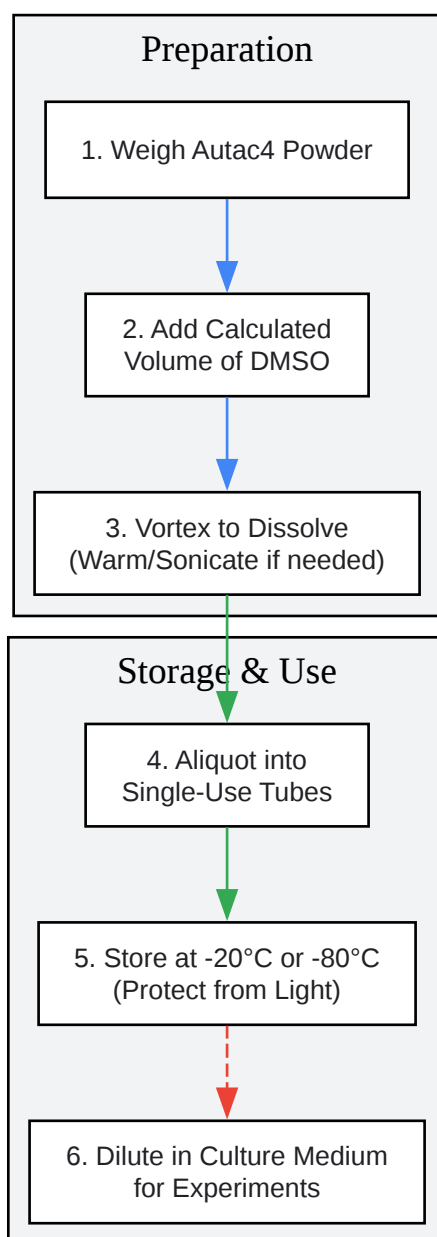
When using the **Autac4** DMSO stock solution for treating cells in culture, it is critical to minimize the final DMSO concentration to avoid solvent-induced cytotoxicity or off-target effects. DMSO itself can induce autophagy.

- Thawing: Thaw a single aliquot of the **Autac4** stock solution at room temperature or in a 37°C water bath just before use.
- Dilution: Perform serial dilutions of the stock solution in your pre-warmed cell culture medium to achieve the desired final working concentration. It is recommended to add the stock solution to the medium while gently vortexing or swirling to prevent precipitation.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is typically below 0.5%, with ≤0.1% being ideal for most cell lines.

- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of treating a parallel set of cells with the same final concentration of DMSO as is present in the **Autac4**-treated samples.

## Visualized Protocols and Pathways

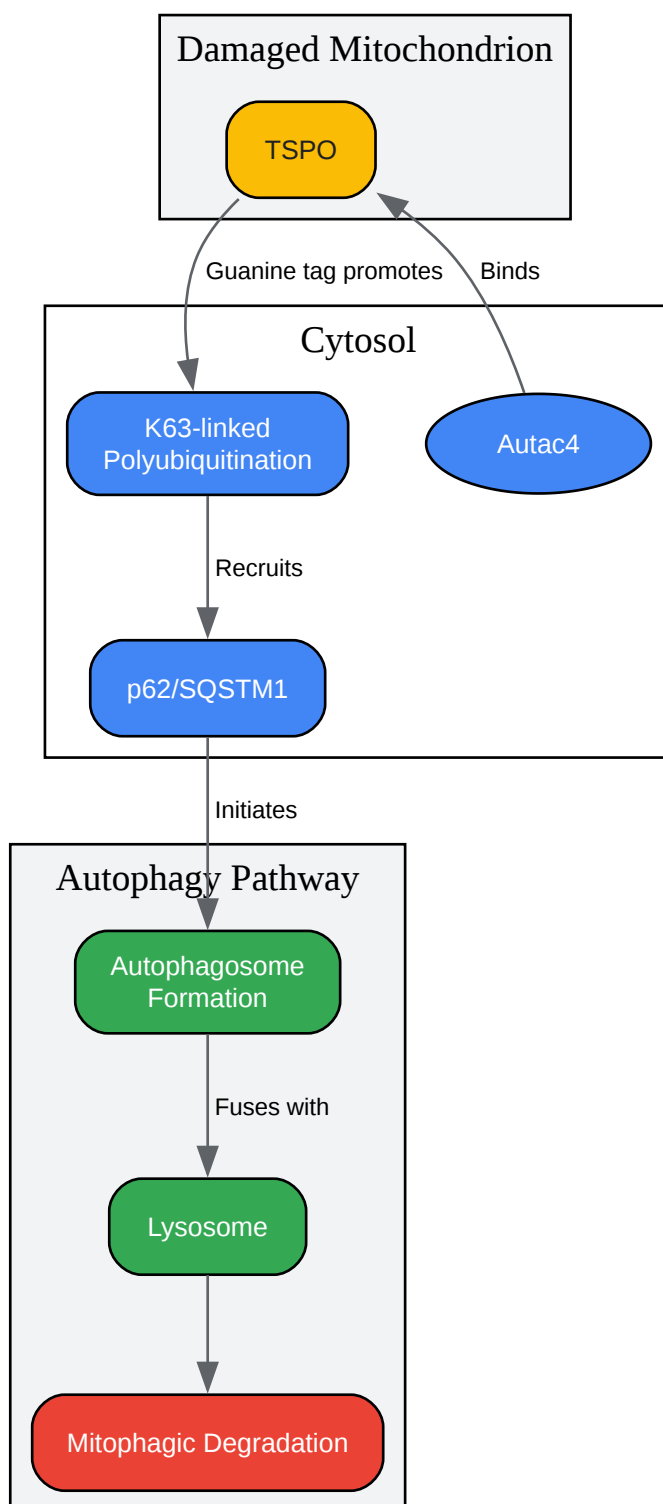
### Workflow for Autac4 Stock Solution Preparation



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Caption: Workflow for preparing and storing **Autac4** stock solution.

## Mechanism of Action: **Autac4**-Induced Mitophagy



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Caption: Simplified pathway of **Autac4**-mediated selective mitophagy.

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## References

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